

Application Notes and Protocols: Sumitone Fast Red B and Related Fast Red Reagents

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Compound of Interest

Compound Name: *Sumitone fast red b*

Cat. No.: *B15553862*

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Introduction

The term "Fast Red" encompasses a family of chemical compounds used in biological and histological staining. A notable member of this group is **Sumitone Fast Red B**, a multifunctional dye utilized in a variety of biological experiments.^[1] Its applications are broad, ranging from the analysis of cellular structures and biomolecule tracking to tissue pathology studies.^[1] It is important to distinguish **Sumitone Fast Red B** from other related reagents such as "Fast Red B salt," which is a diazonium salt commonly used in histochemistry, and the "Fast Red" chromogen systems used in enzyme-linked immunohistochemistry. This document provides detailed protocols for the preparation of working solutions for these related applications, catering to researchers, scientists, and drug development professionals.

Data Summary of Fast Red Reagents

For clarity and easy comparison, the following table summarizes the key quantitative data for different "Fast Red" reagents.

| Property | Sumitone Fast Red B | Fast Red B Salt | Fast Red (for AP Staining) |
|----------------------------|---|---|---|
| CAS Number | 40618-31-3 | Multiple; e.g., 61925-55-1 | Varies by kit |
| Molecular Formula | C40H22Cl6N6O4 | C17H13N3O9S2 | Varies |
| Primary Application | Multifunctional dye for biological experiments[1] | Histochemical stain (e.g., for enterochromaffin)[2] | Chromogen for alkaline phosphatase detection[3][4] |
| Solubility | Data not readily available | Aqueous: 20%, Ethanol: 20%[2] | Typically provided in pre-measured tablets or solutions |
| Storage (Powder/Stock) | Powder: -20°C for up to 3 years[1] | Store at room temperature | 2-8°C[3] |
| Storage (In Solvent) | -80°C for up to 1 year[1] | Prepare fresh | Not applicable |
| Working Solution Stability | Data not readily available | Should be prepared fresh before use | Typically less than 1 hour[3] |

Protocol 1: Preparation of a General Working Solution of Fast Red B Salt for Histochemistry

This protocol describes the preparation of a working solution of Fast Red B salt, a diazonium salt used for histochemical staining, such as in the demonstration of enterochromaffin in carcinoid tumors.[2] Due to the reactive nature of diazonium salts, the working solution is unstable and should be prepared immediately before use.

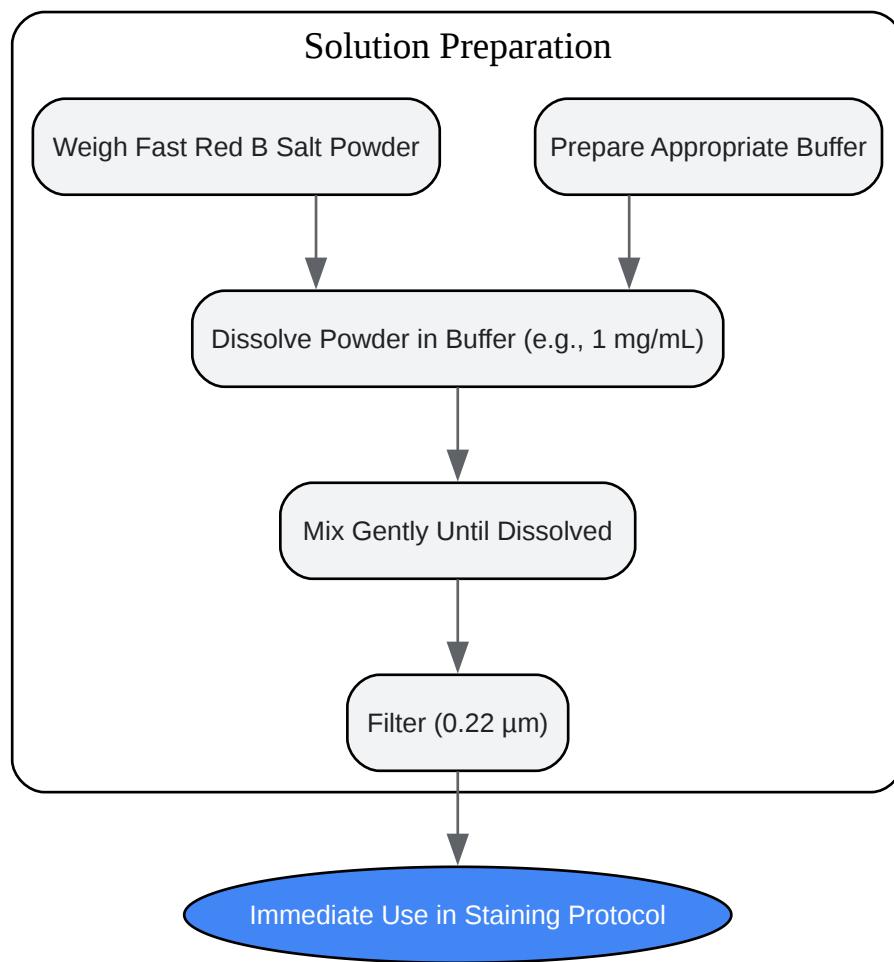
Materials

- Fast Red B salt powder
- Distilled or deionized water
- Buffer solution (e.g., Tris-HCl, pH 7.6-8.2)

- Glassware (beakers, graduated cylinders)
- Magnetic stirrer and stir bar
- Filtration system (e.g., 0.22 μm syringe filter)

Experimental Protocol

- Prepare the Buffer: Prepare the desired buffer solution and adjust the pH as required by your specific staining protocol.
- Weigh the Reagent: Accurately weigh the required amount of Fast Red B salt powder. A typical starting concentration for the working solution is 1 mg/mL.
- Dissolution: Add the weighed Fast Red B salt to the appropriate volume of buffer. For example, to prepare 10 mL of a 1 mg/mL solution, add 10 mg of the powder to 10 mL of buffer.
- Mixing: Stir the solution using a magnetic stirrer until the powder is completely dissolved. Avoid vigorous vortexing, which can degrade the diazonium salt.
- Filtration (Optional but Recommended): To remove any particulate matter, filter the solution through a 0.22 μm filter.
- Immediate Use: Use the freshly prepared staining solution immediately. Do not store the working solution.



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Workflow for preparing Fast Red B salt solution.

Protocol 2: Preparation of Fast Red Working Solution for Alkaline Phosphatase (AP) Immunohistochemistry (IHC)

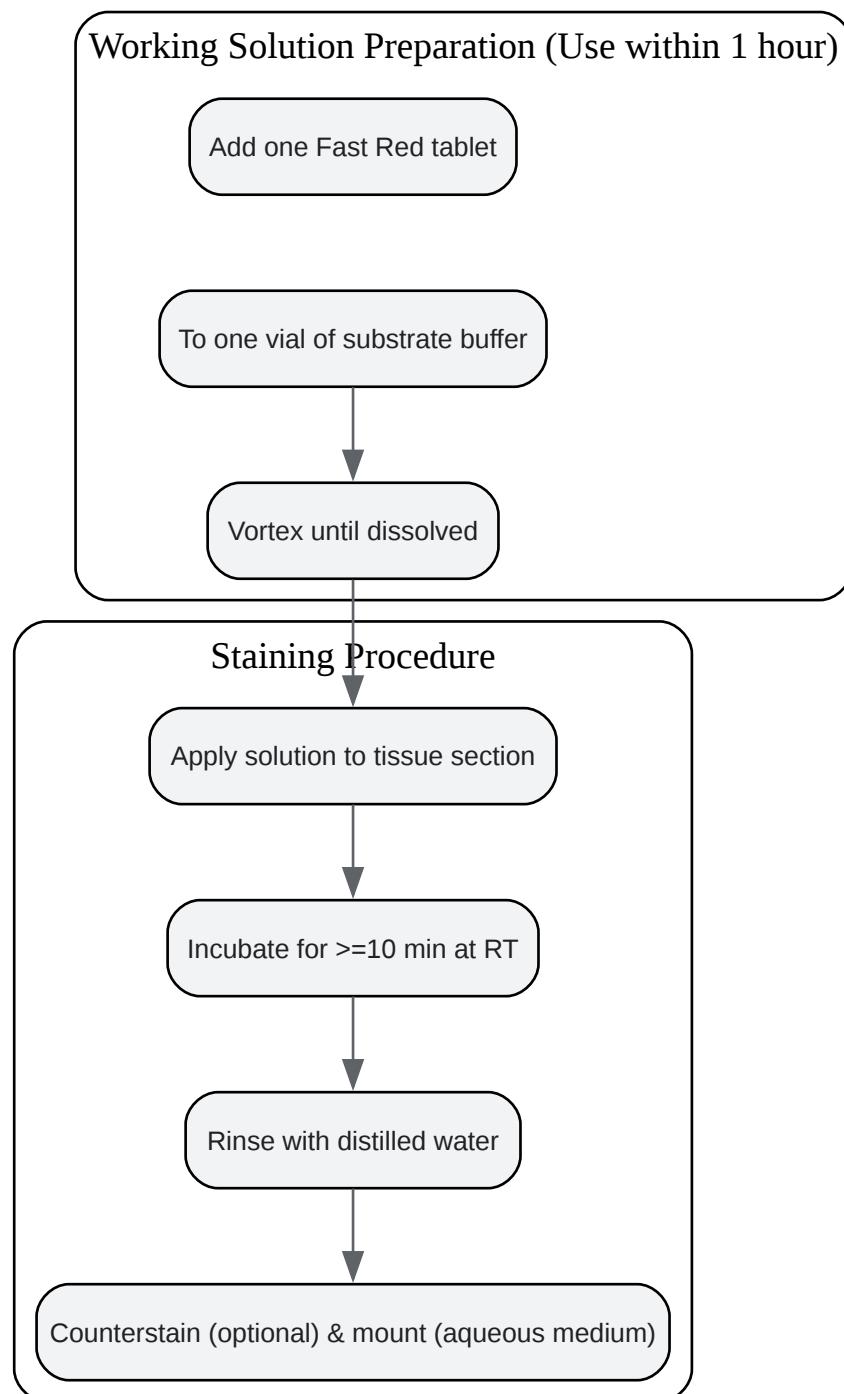
This protocol is based on commercially available Fast Red substrate packs, which are widely used for the detection of alkaline phosphatase activity in IHC and other related applications.^[3] The reaction of Fast Red with the product of the AP enzyme results in a bright red precipitate at the site of the target antigen.

Materials

- Fast Red Substrate Pack (containing Fast Red chromogen tablets and buffer vials)[3]
- Vortex mixer
- Pipettes
- Stained tissue sections on slides

Experimental Protocol

- Reagent Preparation: For each tissue section, you will typically need one Fast Red chromogen tablet and one vial of substrate buffer (e.g., 5 mL).
- Dissolving the Tablet: Add one Fast Red tablet to one vial of the provided substrate buffer.[3]
- Mixing: Immediately cap the vial and vortex until the tablet is completely dissolved.[3] The solution should be used within one hour of preparation.[3]
- Application to Tissue: Apply a sufficient amount of the Fast Red substrate-chromogen solution (e.g., 100 μ L or more) to completely cover the tissue section.[3]
- Incubation: Allow the color to develop by incubating at room temperature for at least 10 minutes.[3] Monitor the color development under a microscope to achieve the desired staining intensity without excessive background.
- Rinsing: After incubation, rinse the slide well with distilled water.[3]
- Counterstaining and Mounting: Apply an appropriate counterstain if desired. Important: Fast Red is soluble in alcohol, so do not dehydrate the tissues through an alcohol series after staining.[3] Mount the slide with an aqueous mounting medium.

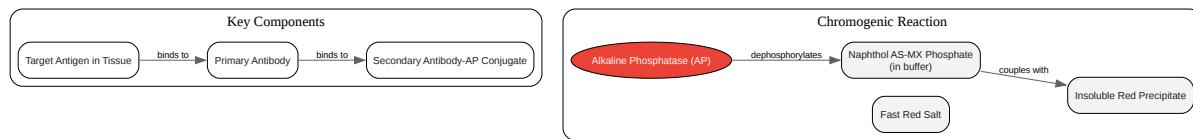


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Workflow for Fast Red AP-IHC staining.

Signaling Pathway and Experimental Logic

The use of Fast Red in IHC is based on the enzymatic activity of alkaline phosphatase, which is typically conjugated to a secondary antibody in the detection system. The enzyme dephosphorylates a substrate (e.g., naphthol AS-MX phosphate), and the resulting product immediately couples with the Fast Red diazonium salt to form an insoluble, colored precipitate at the location of the enzyme, thus visualizing the target antigen.



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Principle of AP detection using Fast Red.

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